

Structural Elucidation of 7-Bromo-1-fluoroisoquinoline: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 7-Bromo-1-fluoroisoquinoline

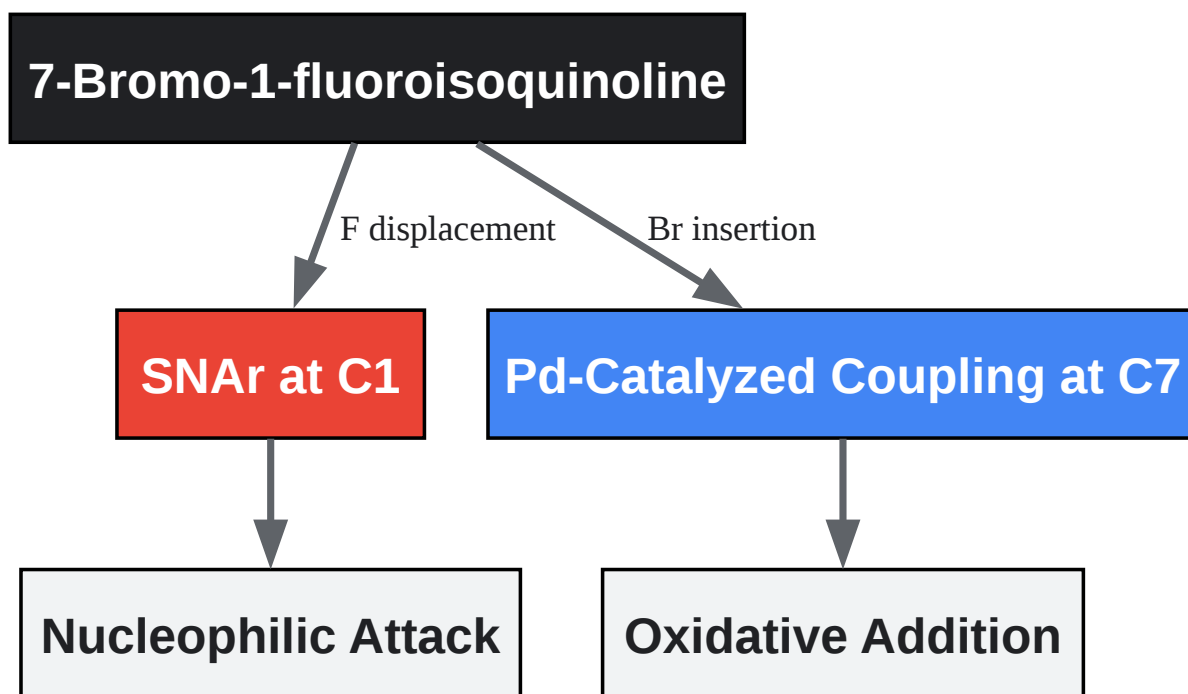
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Executive Summary

In modern medicinal chemistry and agrochemical development, halogenated heterocycles serve as indispensable molecular scaffolds. **7-Bromo-1-fluoroisoquinoline** (CAS: 1801986-20-8)[1] is a highly specialized bifunctional building block. Its architectural value lies in its orthogonal reactivity: the C1-fluorine bond is highly activated toward Nucleophilic Aromatic Substitution (S_NAr) due to the adjacent nitrogen atom, while the C7-bromine bond serves as a prime handle for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig)[2].

Proper structural elucidation of this compound is critical before deploying it in complex synthetic sequences. This whitepaper provides a rigorous, multi-modal analytical framework—encompassing Nuclear Magnetic Resonance (NMR) spectroscopy, High-Resolution Mass Spectrometry (HRMS), and Vibrational Spectroscopy—to unequivocally confirm the structure and regiochemistry of **7-bromo-1-fluoroisoquinoline**.



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Orthogonal functionalization pathways of 7-bromo-1-fluoroisoquinoline.

Multi-Nuclear NMR Elucidation Strategy

The cornerstone of validating **7-bromo-1-fluoroisoquinoline** is multi-nuclear NMR (^1H , ^{13}C , and ^{19}F). The presence of two different halogens creates a unique electronic environment that must be mapped systematically.

^{19}F NMR: The Fluorine Probe

Fluorine-19 is a highly sensitive spin- $\frac{1}{2}$ nucleus. In 1-fluoroisoquinoline systems, the fluorine atom is highly deshielded by the electron-withdrawing imine-like nitrogen. The ^{19}F NMR spectrum will exhibit a characteristic, sharp resonance between -70.0 and -72.0 ppm (relative to CFCl_3)^[2]. Because the fluorine is isolated at the C1 position, it typically appears as a singlet, though high-resolution acquisition may reveal fine splitting (a doublet or multiplet) due to long-range through-space coupling ($4J_{\text{HF}}$) with the H8 proton.

^{13}C NMR: Carbon-Fluorine Coupling Dynamics

The ^{13}C NMR spectrum is definitive for confirming the C1-fluoro substitution. Fluorine couples strongly with carbon nuclei, splitting the signals and providing a structural map of proximity:

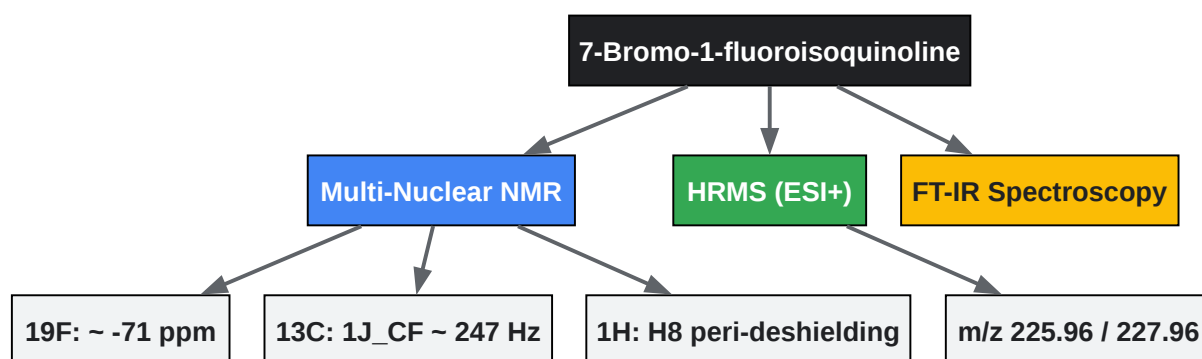
- C1 (Ipso-carbon): The highly polarized C-F bond results in a massive one-bond coupling constant ($1J_{\text{CF}}$) of approximately 247 Hz^[2]. This carbon will appear as a distinct doublet near 159–160 ppm.
- C8a & C2: Two-bond couplings ($2J_{\text{CF}}$) will split the adjacent carbons (C8a) by roughly 15–17 Hz.
- C7 (C-Br): The heavy-atom effect of bromine shields the C7 carbon, pushing its resonance upfield relative to a standard aromatic carbon, typically appearing around 120–122 ppm as a singlet (no significant F-coupling).

Causality Note: When acquiring ^{13}C spectra for fluorinated compounds, the signal-to-noise ratio for C1 is effectively halved because the peak is split into a doublet. The relaxation delay (D_1) must be extended to ensure the quaternary C1 and C7 carbons fully relax between pulses.

^1H NMR: Regiochemical Mapping

The ^1H NMR spectrum confirms the substitution pattern on the isoquinoline core^[3].

- The Peri-Effect (H8): The proton at the C8 position is sterically and electronically influenced by the adjacent C1 fluorine (the peri-position). This causes a significant downfield shift (deshielding), pushing H8 to ~8.3–8.4 ppm. It will appear as a doublet with a small meta-coupling to H6 ($J \approx 1.9$ Hz).
- The Bromine Effect (H6 & H5): The C7 bromine splits the remaining benzenoid protons. H6 will appear as a doublet of doublets (ortho-coupled to H5, meta-coupled to H8), while H5 appears as a doublet (ortho-coupled to H6).
- The Pyridine Ring (H3 & H4): H3 and H4 appear as a pair of doublets ($J \approx 5.5$ Hz) around 8.1 ppm and 7.6 ppm, respectively.



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Workflow for the structural elucidation of 7-bromo-1-fluoroisoquinoline.

Mass Spectrometry & Isotopic Profiling

High-Resolution Mass Spectrometry (HRMS) provides the exact molecular formula (C₉H₅BrFN). Because bromine exists in nature as two stable isotopes (⁷⁹Br and ⁸¹Br) in a nearly 1:1 ratio, the mass spectrum serves as an internal validation tool^[4].

In positive Electrospray Ionization (ESI+), the compound will protonate at the nitrogen atom, yielding an [M+H]⁺ pseudo-molecular ion. The spectrum will display a distinct "twin peak" signature separated by 2 m/z units:

- [M(⁷⁹Br)+H]⁺ : Calculated m/z 225.9662
- [M(⁸¹Br)+H]⁺ : Calculated m/z 227.9642

If the ratio of these two peaks deviates significantly from 1:1, or if the exact mass error exceeds 5 ppm, the structural assignment or sample purity must be questioned.

Self-Validating Experimental Protocols

To ensure trustworthiness and reproducibility, the following protocols incorporate internal validation mechanisms.

Protocol A: Quantitative Multi-Nuclear NMR Acquisition

- Sample Preparation: Dissolve 15–20 mg of **7-bromo-1-fluoroisoquinoline** in 0.6 mL of deuterated chloroform (CDCl₃, 99.8% D).
- Internal Standards: Add 0.1% v/v Tetramethylsilane (TMS) as the ¹H/ ¹³C zero-point reference. Add 1.0 μL of trifluorotoluene as an internal ¹⁹F standard (set to -63.7 ppm)[5].
- ¹H Acquisition: Run 16 scans with a 2-second relaxation delay.
- ¹³C Acquisition: Run a minimum of 1024 scans. Critical Step: Increase the relaxation delay (D1) to 3.0 seconds to allow the quaternary C1 and C7 carbons to relax, ensuring the C1 doublet is clearly resolved above the noise floor.
- ¹⁹F Acquisition: Run 64 scans with proton decoupling (¹⁹F{ ¹H}) to observe the pure chemical shift, followed by a non-decoupled scan to observe the 4JHF coupling with H8.

Protocol B: HRMS Isotopic Fingerprinting

- Calibration: Calibrate the Time-of-Flight (TOF) or Orbitrap analyzer using a standard calibration mix (e.g., Pierce LTQ Velos ESI Positive Ion Calibration Solution) to achieve < 2 ppm mass accuracy.
- Lock Mass: Infuse Leucine Enkephalin (m/z 556.2771) continuously as a lock mass to correct for instrument drift during the run.
- Sample Injection: Dilute the sample to 1 μg/mL in 50:50 Acetonitrile:Water with 0.1% Formic Acid. Inject 2 μL.
- Validation: Extract the ion chromatogram for m/z 225.96 and 227.96. Verify that the isotopic intensity ratio is between 0.95 and 1.05.

Quantitative Data Summaries

The following tables summarize the expected analytical data based on established literature values for analogous halogenated isoquinolines[2][3].

Table 1: Expected ¹H NMR Assignments (400 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J , Hz)	Diagnostic Rationale
H8	~8.35	dd	1.9, 0.8	Deshielded by peri-F; meta-coupled to H6.
H3	~8.10	d	5.6	Adjacent to imine nitrogen.
H6	~7.80	dd	8.8, 1.9	Ortho-coupled to H5, meta-coupled to H8.
H5	~7.75	d	8.8	Ortho-coupled to H6.
H4	~7.60	d	5.6	Ortho-coupled to H3.

Table 2: Key Diagnostic ¹³C & ¹⁹F NMR Assignments (100/377 MHz, CDCl₃)

Nucleus	Position	Chemical Shift (δ , ppm)	Multiplicity	JCF(Hz)
¹³ C	C1	~159.5	d	~247.0 (1J)
¹³ C	C8a	~138.0	d	~5.5 (2J)
¹³ C	C7 (C-Br)	~121.0	s	N/A
¹⁹ F	F1	~ -71.0	s (or fine d)	~5.0 (4JHF)

Table 3: HRMS (ESI+) Isotopic Data

Isotope	Formula	Calculated Exact Mass [M+H] +	Expected Relative Abundance
79 Br	C 9H 679 BrFN +	225.9662	100%
81 Br	C 9H 681 BrFN +	227.9642	~98%

References

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